

# bekanamycin sulfate chemical structure and properties

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## Compound of Interest

Compound Name: *Bekanamycin sulfate*

Cat. No.: *B13918290*

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## An In-depth Technical Guide to Bekanamycin Sulfate

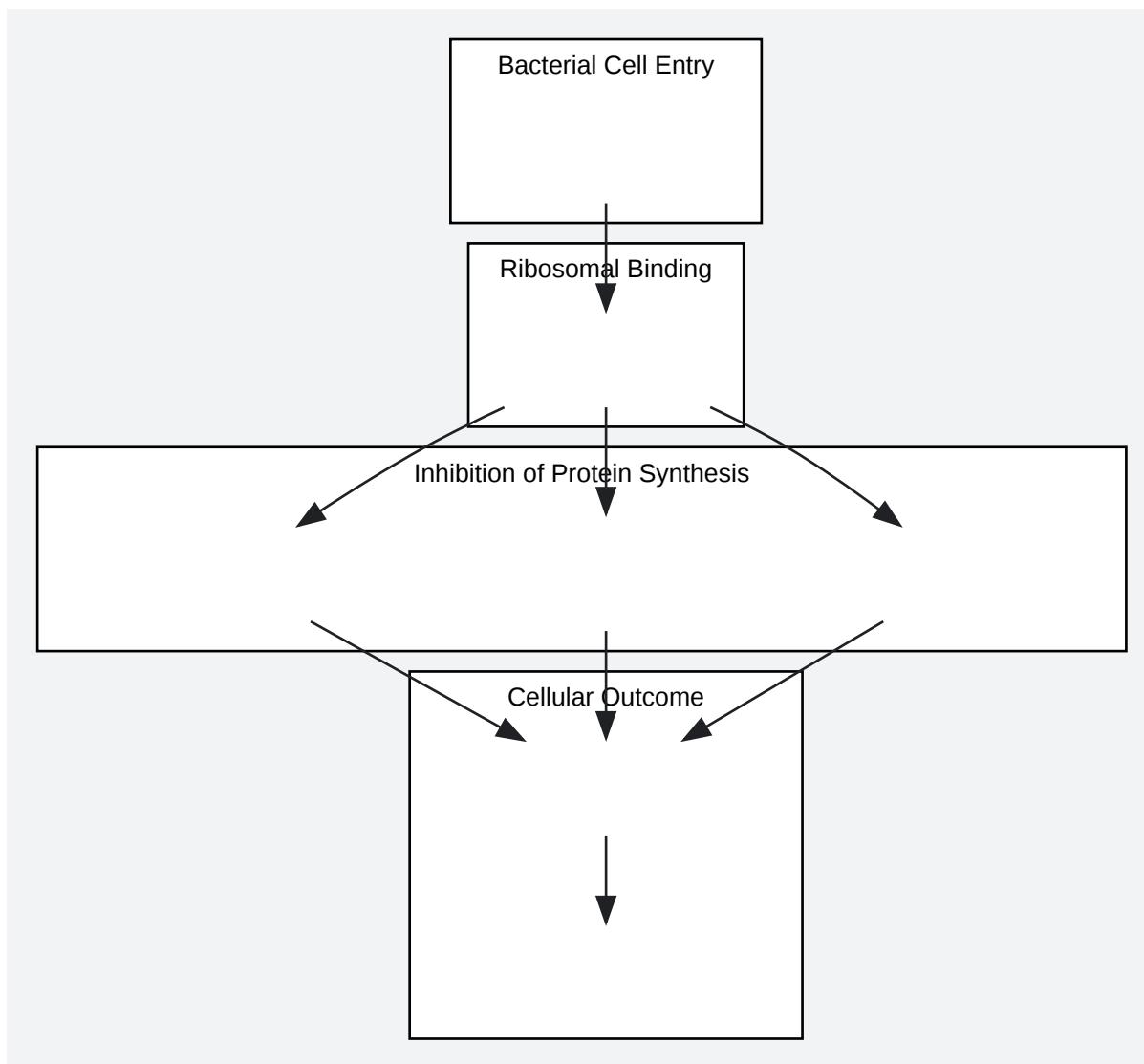
For Researchers, Scientists, and Drug Development Professionals

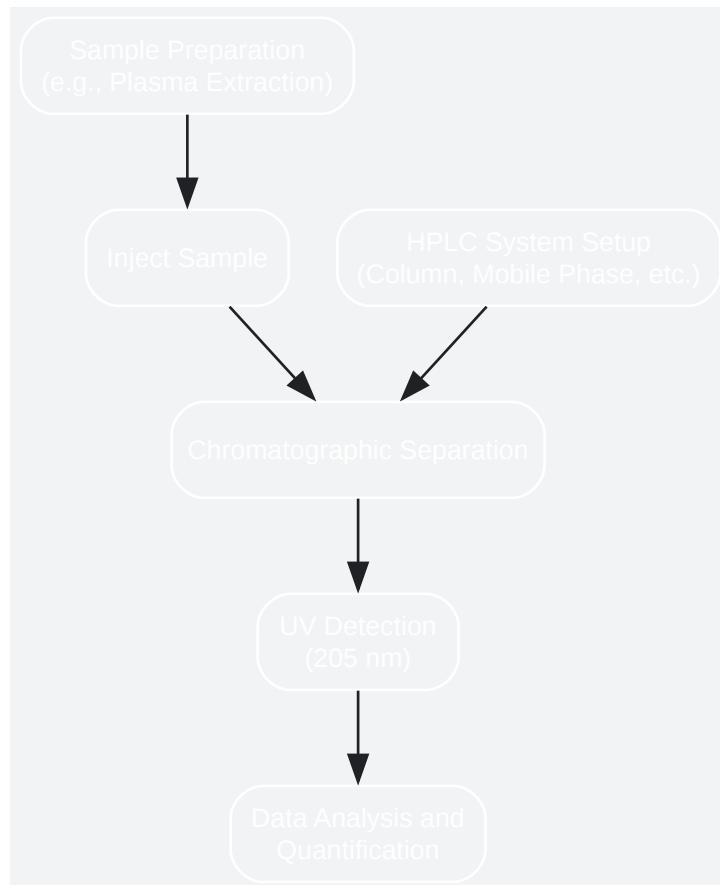
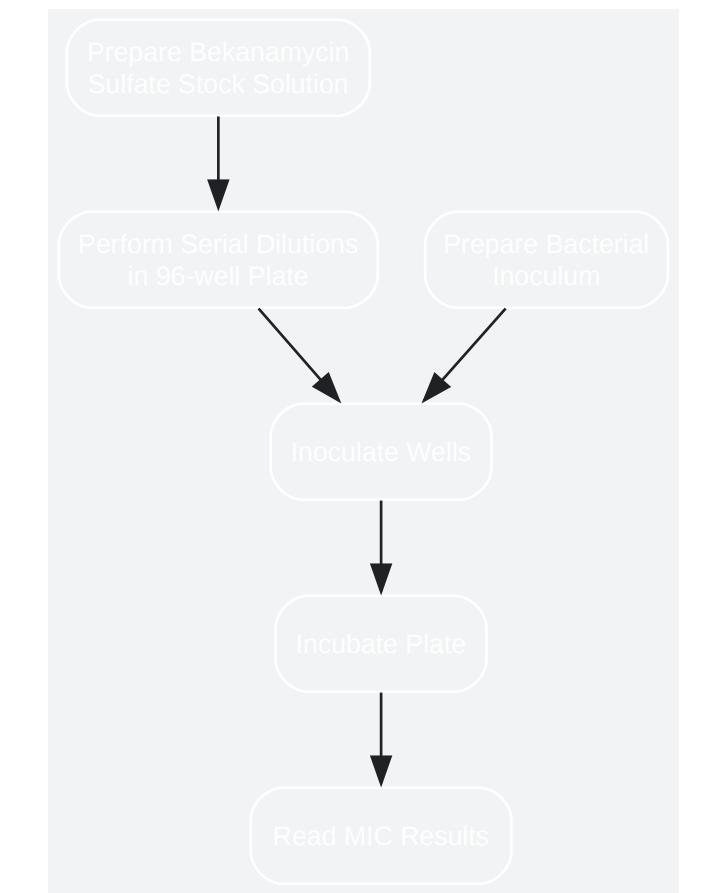
### Abstract

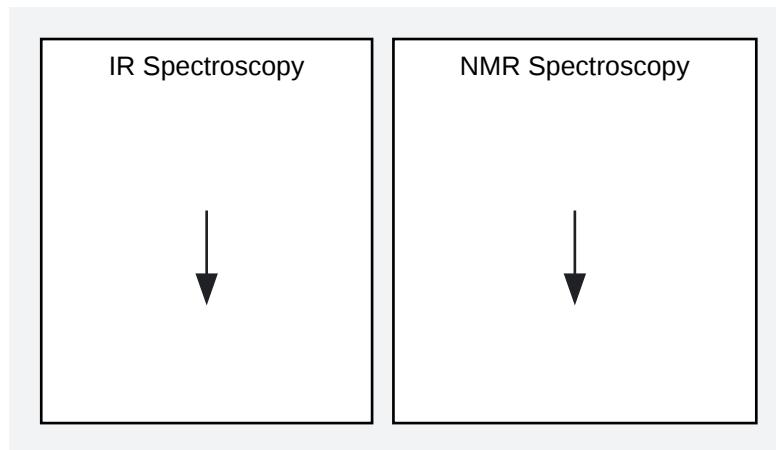
**Bekanamycin sulfate**, a prominent member of the aminoglycoside class of antibiotics, exhibits potent bactericidal activity against a broad spectrum of Gram-negative and certain Gram-positive bacteria. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and detailed experimental protocols for its analysis. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and antimicrobial research.

### Chemical Structure and Properties

Bekanamycin, also known as Kanamycin B, is an aminoglycoside antibiotic derived from the bacterium *Streptomyces kanamyceticus*. It is structurally characterized by three amino sugar rings linked by glycosidic bonds. The sulfate salt form enhances its stability and solubility for pharmaceutical applications.





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